

Application Note: 3-Chlorobenzophenone (3-CBP) in Suncare Formulations

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Compound of Interest

Compound Name: 3-ChloroBenzophenone

CAS No.: 1076-78-0

Cat. No.: B1143863

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Target Audience: Formulation Scientists, Dermato-Toxicologists, and Cosmetic Chemists.

Introduction & Mechanistic Profile

Benzophenone derivatives are ubiquitous in cosmetic formulations due to their robust absorption across the UVA and UVB spectra[1]. **3-Chlorobenzophenone** (CAS 1016-78-0) is a specific substituted benzophenone characterized by a chlorine atom at the meta position of one of its phenyl rings[2]. While historically utilized as a photoinitiator in polymer chemistry, 3-CBP acts as a highly stable UV filter and an intermediate photo-stabilizer in cosmetic matrices[2].

Causality of Experimental Utility: The addition of the halogen (chlorine) at the meta position alters the electronic properties of the compound, lowering its redox potential compared to unsubstituted analogs[2]. This structural shift yields a highly stable conjugated system capable of safely absorbing UV energy and dissipating it as heat without degrading the parent molecule. Furthermore, recent dermatological studies show that chlorinated benzophenones (including 3-CBP and 3,5-dichlorobenzophenone) are generated in situ when traditional Benzophenone-3 (Oxybenzone) reacts with pool disinfectants like sodium hypochlorite[3]. Formulating directly with 3-CBP, or mapping its specific behavioral profile, is critical because it

has been proven to retain >95% photostability under continuous UV-A/UV-B irradiation, absorbing in the exact same protective wavelengths as parent filters without losing efficacy[4].

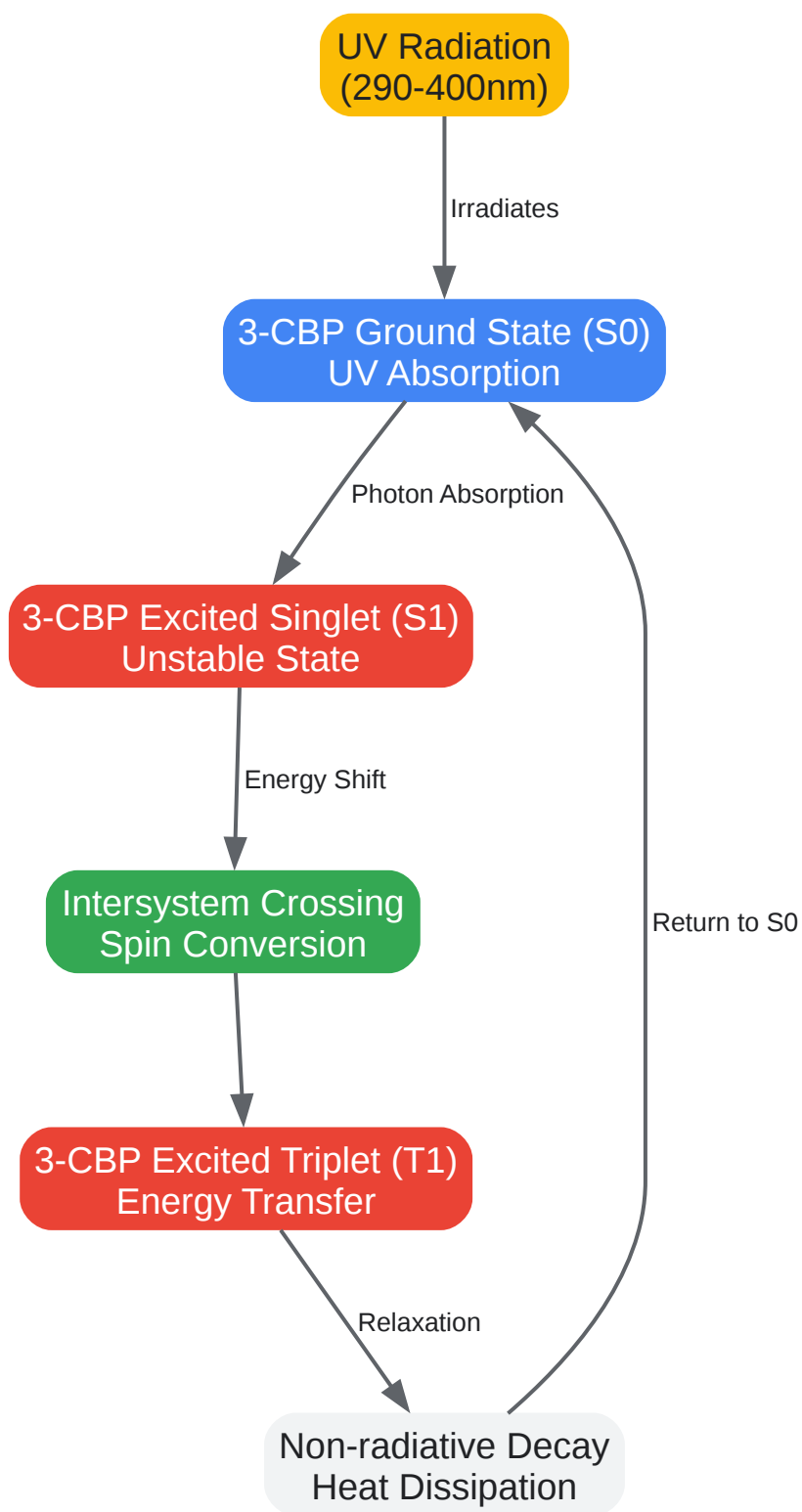
Physical Data & Quantitative Presentation

To effectively formulate with 3-CBP, its physicochemical barriers must be addressed. It is a crystalline solid with moderate melting properties, highly soluble in organic solvents and lipids, but exhibiting poor aqueous solubility[2].

Property	Data / Specification	Formulation Implication
CAS Number	1016-78-0[2]	Verification of raw material identity.
Molecular Formula	C13H9ClO[2]	Defines molar mass for stoichiometric ratios.
Solubility Profile	Lipophilic; Insoluble in water[2]	Must be formulated strictly within the oil phase (Phase A) to prevent crystallization.
Photostability	>95% retention post-irradiation[4]	Ensures prolonged shelf-life and sustained SPF during sun exposure.
Primary Function	UV filter, UV absorber, photostabilizer[1][5]	Used to protect both the epidermis and the cosmetic formulation itself from UV degradation[5].

Mechanistic Visualization: Energy Dissipation

To understand why 3-CBP functions effectively as a UV filter without breaking down, we must trace its electron excitation route. Upon photon absorption, the molecule transitions from a ground state to an excited state, undergoes intersystem crossing, and ultimately relaxes by releasing the energy non-radiatively (as harmless heat).



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Fig 1. **3-Chlorobenzophenone** Photostabilization & Energy Dissipation Pathway.

Protocol I: Preparing a Lipophilic 3-CBP Suncare Emulsion

Because 3-CBP is intrinsically lipophilic[2], it must be entirely sequestered in the oil phase of an emulsion. Failure to do so leads to nucleation and crystallization, resulting in a gritty texture and uneven SPF distribution. Furthermore, because benzophenone derivatives carry a risk of cutaneous penetration into the viable epidermis (which can trigger toxic or allergic reactions), formulations must include barrier-enhancing antioxidants like trans-resveratrol and β -carotene[4].

Materials Required:

- Phase A (Lipophilic): Caprylic/Capric Triglyceride (10%), **3-Chlorobenzophenone** (3% w/w) [2], Stearic Acid (Emulsifier, 2.5%), β -carotene (0.5%)[4].
- Phase B (Aqueous): Distilled water (Q.S. to 100%), Glycerin (5%), Trans-resveratrol (0.5%) [4].
- Equipment: Overhead mechanical stirrer, water bath, high-shear homogenizer, light microscope.

Step-by-Step Methodology:

- Lipid Solubilization: Combine Caprylic/Capric Triglyceride, Stearic Acid, and 3-CBP in a jacketed vessel. Heat to 75°C.
 - Causality: 3-CBP is a crystalline solid at room temperature[2]; reaching 75°C ensures complete melting and thermodynamic integration into the lipid matrix.
- Antioxidant Integration: Once Phase A is uniform, incorporate the β -carotene.
 - Causality: β -carotene acts as a sink for reactive oxygen species (ROS) generated during UV exposure and restricts the physical epidermal absorption of the UV filter[4].
- Aqueous Preparation: In a separate vessel, heat Phase B (Water, Glycerin, Trans-resveratrol) to 75°C to precisely match the oil phase temperature, preventing shock-cooling of the lipids.

- **Emulsification (Self-Validating Step):** Slowly decant Phase A into Phase B under constant overhead stirring (800 RPM). Immediately transfer to a high-shear homogenizer at 3000 RPM for 10 minutes.
 - **Validation:** Withdraw a 1 mL aliquot, cool to room temperature, and observe under a light microscope. Droplet sizes must be uniformly $<5\ \mu\text{m}$ with absolutely no visible 3-CBP crystals. If crystals are present, reheat to 75°C and increase homogenizer speed.
- **Cooling & Equilibrating:** Reduce stirring to 300 RPM and allow the emulsion to cool to 40°C before packaging.

Protocol II: Photostability and Disinfection-Resistance Assay

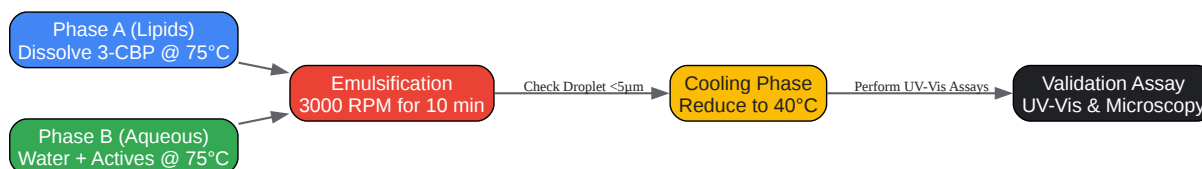
Cosmetic UV filters frequently encounter chlorinated swimming pool water, which dictates spontaneous halogenation reactions[3]. Since 3-CBP is closely related to these chlorinated derivatives, validating its baseline stability against further oxidative degradation in chlorinated water is essential.

Objective: Validate that the 3-CBP formulation maintains $>95\%$ UV absorbance post-irradiation and post-chlorination[4].

Step-by-Step Methodology:

- **Thin-Film Application:** Apply $2\ \text{mg}/\text{cm}^2$ of the 3-CBP emulsion onto polymethylmethacrylate (PMMA) plates (simulating human skin topography).
- **Disinfection Exposure:** Submerge half of the PMMA plates in a simulated swimming pool solution (sodium hypochlorite, $2\ \text{mg}/\text{L}$ free chlorine, pH 7.2) for 15 minutes[3]. Leave the other half untreated as a control.
- **Irradiation:** Expose all plates to a solar simulator emitting broad-spectrum UVA/UVB (290–400 nm) at a dose of $10\ \text{J}/\text{cm}^2$ (equivalent to ~ 2 hours of midday sun).
- **Extraction & UV-Vis Spectrometry (Self-Validating Step):** Wash the plates with 10 mL of ethanol to completely extract the remaining 3-CBP. Measure the absorbance of the eluate using a UV-Vis spectrophotometer at the specific λ -max of 3-CBP.

- Data Analysis: Calculate the Area Under the Curve (AUC) for the irradiated vs. non-irradiated samples.
 - Validation Criteria: The formulation passes the stability assay if the AUC of the irradiated/chlorinated sample remains $\geq 95\%$ of the unexposed control, confirming no loss of photoprotective function[4].



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Fig 2. Workflow for the formulation and self-validation of a 3-CBP sunscreen emulsion.

Safety and Toxicology Considerations

Historically, parent compounds like Benzophenone-3 and Benzophenone-4 are strictly regulated (often capped at 5-6% maximum concentration) due to persistent concerns regarding cutaneous penetration and potential endocrine disruption[1][5]. Clinical trials evaluating sunscreens in chlorinated environments confirm that while chlorinated derivatives (including 3-CBP) offer highly stable photoprotection, they carry similar penetration risks and potential for allergic contact dermatitis[4]. Therefore, it is strictly recommended to pair 3-CBP with lipophilic barrier-enhancing antioxidants to optimize the safety profile and neutralize localized oxidative stress in the viable epidermis[4].

References

- 1.[2] CAS 1016-78-0: **3-Chlorobenzophenone**. CymitQuimica. 2 2.[1] Ingredient in the spotlight: Benzophenone-4. Cosmedesk (May 2024). 1 3.[5] Benzophenone-3 (Oxybenzone): Uses, Benefits & Risks in Skincare. La Pink. 5 4.[3] Stability and Toxicity of Selected Chlorinated Benzophenone-type UV Filters in Waters. Acta Chimica Slovenica / ResearchGate (Dec 2013). 3 5.[4] Analyzing the Photoprotection Efficiency of Sunscreens Containing Antioxidants under Disinfection Conditions. NIH / PMC (Oct 2021). 4

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Sources

- [1. Ingredient in the spotlight: Benzophenone-4 \[cosmedesk.com\]](#)
- [2. CAS 1016-78-0: 3-Chlorobenzophenone | CymitQuimica \[cymitquimica.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Analyzing the Photoprotection Efficiency of Sunscreens Containing Antioxidants under Disinfection Conditions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. lapink.com \[lapink.com\]](#)
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